

Personal protective equipment for handling TM2-115

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Compound of Interest

Compound Name: TM2-115

Cat. No.: B11929447

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Essential Safety and Handling Guide for TM2-115

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **TM2-115** (CAS No. 1197196-47-6). The following procedures and data are intended to ensure the safe handling, storage, and disposal of this compound.

Chemical Identity:

Identifier	Value
Product Name	TM2-115[1][2]
CAS Number	1197196-47-6[1][2][3]
Molecular Formula	C28H38N6O2[1][2][3]
Molecular Weight	490.64 g/mol [2][3][4]
Synonyms	TM2 115[5]

Physical and Chemical Properties:

Property	Value
Appearance	Solid[2][4]
Color	White to off-white[4]
Odor	No data available[2]
Solubility	DMSO: ≥10 mg/ml, Ethanol: ≥10 mg/ml[1]
Melting/Freezing Point	No data available[2]
Boiling Point/Range	No data available[2]
Flash Point	No data available[2]

Hazard Identification and Personal Protective Equipment (PPE)

While **TM2-115** is not classified as a hazardous substance or mixture according to the available Safety Data Sheet, it is crucial to handle it with care as its chemical, physical, and toxicological properties have not been fully investigated[2].

Recommended Personal Protective Equipment:

Protection Type	Specific Recommendations
Eye/Face Protection	Wear chemical safety goggles.
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a laboratory coat.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, use a NIOSH-approved respirator.
General Hygiene	Handle in accordance with good industrial hygiene and safety practices. Wash hands before breaks and at the end of the workday.

Source: ChemScene Safety Data Sheet[2]

Handling and Storage

Precautions for Safe Handling:

- Avoid inhalation of dust or aerosols[2].
- Prevent contact with eyes and skin[2].
- Ensure adequate exhaust ventilation in the handling area[2].

Conditions for Safe Storage:

- Keep the container tightly sealed[2].
- Store in a cool, well-ventilated area[2].
- Recommended storage temperatures vary by format:
 - Powder: -20°C for up to 3 years or 4°C for up to 2 years[4][6].
 - In solvent: -80°C for up to 6 months or -20°C for up to 1 month[4][6].

Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.
Skin Contact	Rinse skin with plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
Inhalation	Move the person to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention.
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek medical attention.

Source: ChemScene Safety Data Sheet[2]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide[2].
- Specific Hazards: May emit toxic fumes under fire conditions[2].
- Protective Equipment: Wear self-contained breathing apparatus and protective clothing[2].

Spill and Disposal Plan

Spill Cleanup:

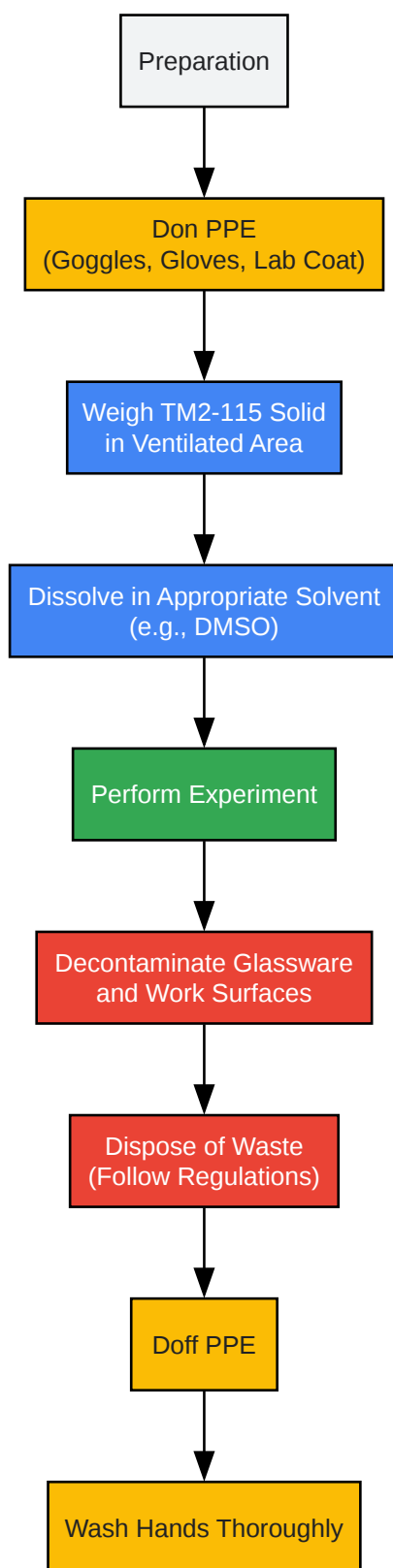
- Evacuate personnel from the spill area.
- Wear appropriate personal protective equipment.
- Absorb solutions with an inert material (e.g., diatomite, universal binders)[2].
- For solid spills, carefully sweep or scoop up the material, avoiding dust generation.

- Decontaminate the spill surface by scrubbing with alcohol^[2].
- Collect all contaminated materials in a sealed container for disposal.

Disposal:

- Dispose of contaminated material in accordance with local, state, and federal regulations.

Experimental Workflow for Handling TM2-115



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Caption: Workflow for the safe handling of **TM2-115** from preparation to disposal.

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